

L-Iditol as a Human Metabolite: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *L-Iditol*

Cat. No.: *B1674375*

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Abstract

L-Iditol, a naturally occurring sugar alcohol, is an endogenous human metabolite primarily involved in the polyol (sorbitol) pathway. This document provides a comprehensive technical overview of **L-Iditol**'s role in human metabolism, including its biochemical pathways, the key enzyme responsible for its conversion, **L-iditol** 2-dehydrogenase (sorbitol dehydrogenase), and its potential implications in health and disease. This guide is intended for researchers, scientists, and drug development professionals, offering detailed experimental protocols and quantitative data where available.

Introduction

L-Iditol is the L-enantiomer of iditol and belongs to the class of sugar alcohols, which are hydrogenated forms of carbohydrates.[1] It is present in various living organisms, from fungi to humans.[2] In human metabolism, **L-Iditol** is a key intermediate in the polyol pathway, where it is interconverted with L-sorbose. This pathway is significant in fructose and mannose metabolism.[3] The primary enzyme governing this reaction is **L-iditol** 2-dehydrogenase, also known as sorbitol dehydrogenase (SDH) (EC 1.1.1.14).[3] Due to its metabolic position, **L-Iditol** and its associated enzymatic pathway are of interest in various physiological and pathological states, including diabetes and liver conditions.

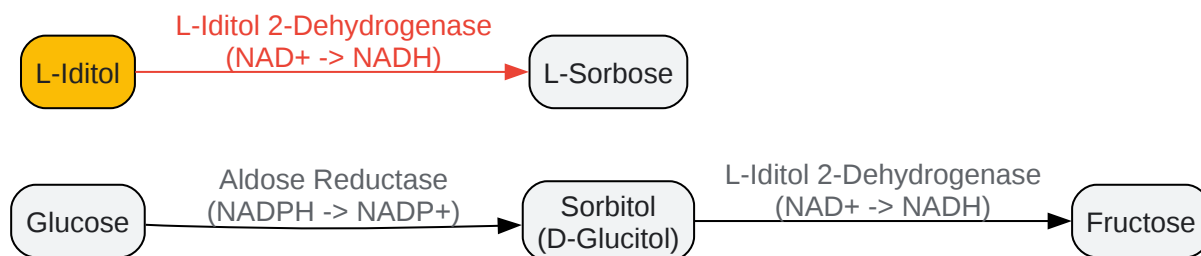
L-Iditol Metabolism and Signaling Pathway

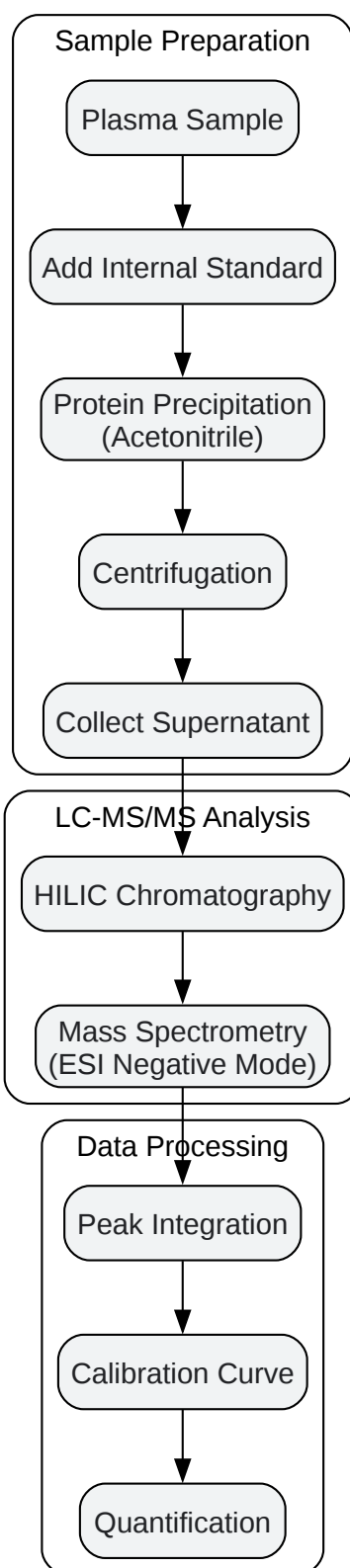
The metabolism of **L-Iditol** is intrinsically linked to the polyol pathway, a two-step metabolic route that converts glucose to fructose.

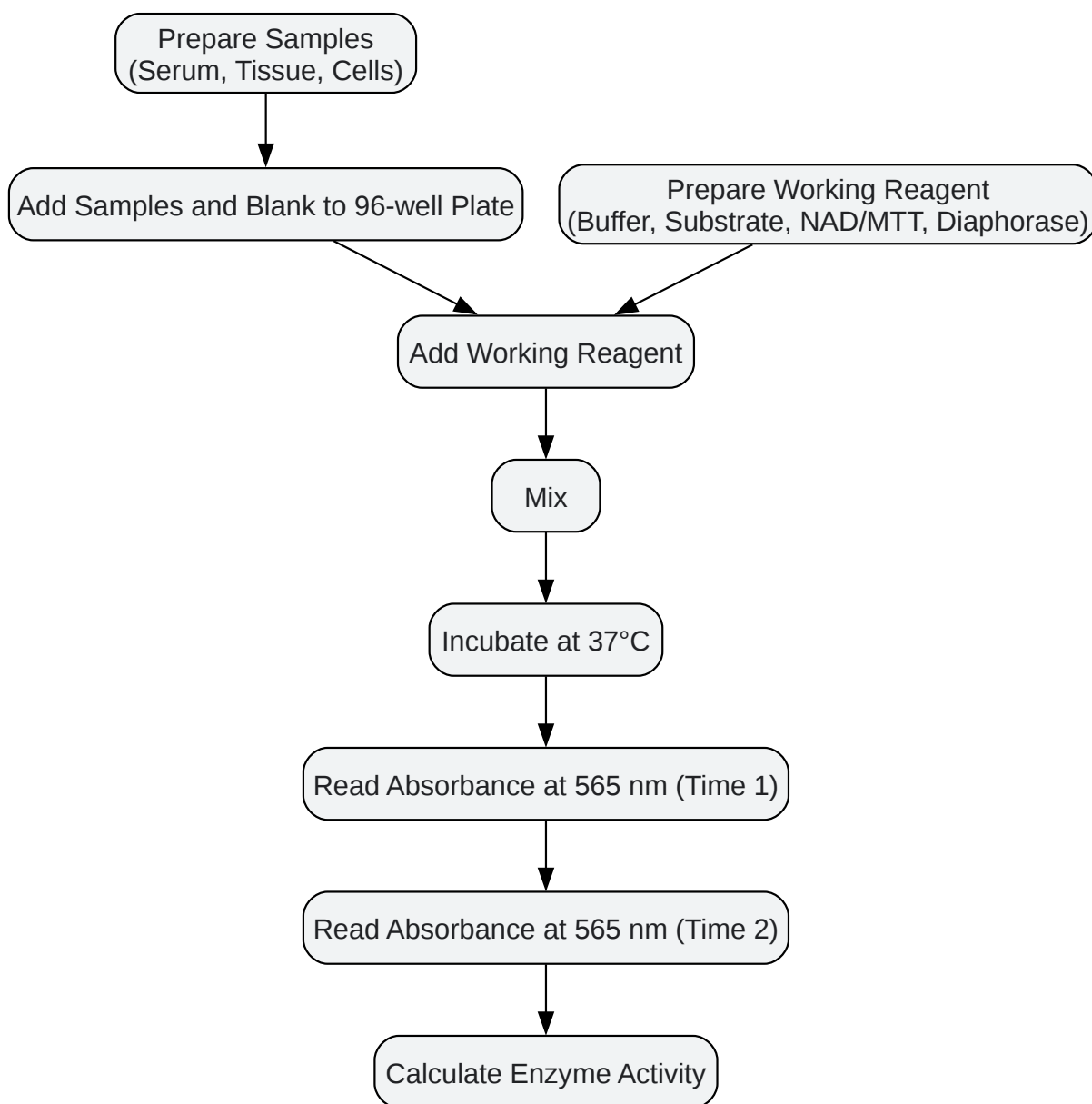
- Step 1: Glucose to Sorbitol: Aldose reductase catalyzes the reduction of glucose to sorbitol, utilizing NADPH as a cofactor.
- Step 2: Sorbitol to Fructose: **L-iditol** 2-dehydrogenase (sorbitol dehydrogenase) then oxidizes sorbitol to fructose, with the concomitant reduction of NAD⁺ to NADH.[3]

L-Iditol is a stereoisomer of sorbitol (D-glucitol) and is also a substrate for **L-iditol** 2-dehydrogenase, which converts it to L-sorbose.[3][4] This pathway is particularly active in tissues such as the liver and seminal vesicles.[5]

Metabolic Pathway Diagram







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- To cite this document: BenchChem. [L-Iditol as a Human Metabolite: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1674375#l-iditol-as-a-human-metabolite]

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